

Application Notes and Protocols: Immunohistochemistry for Laminin Deposition Following SBI-183 Treatment

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Compound of Interest

Compound Name: SBI-183

Cat. No.: B15610982

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Introduction

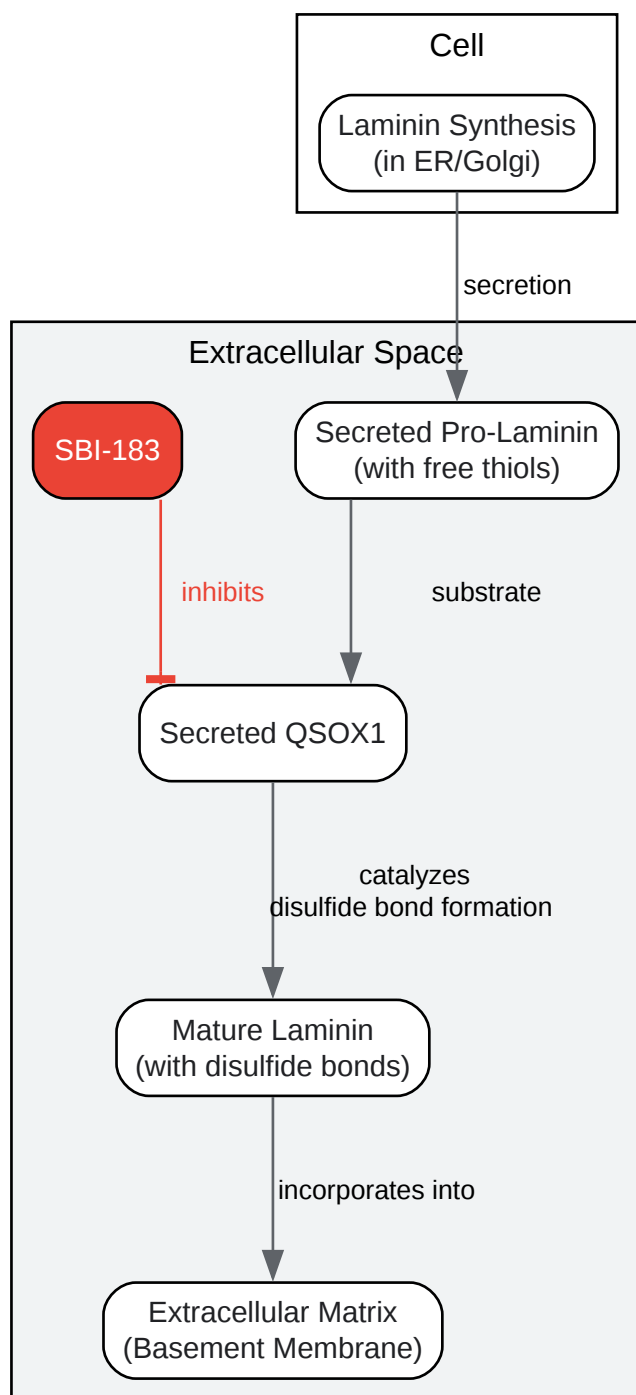
These application notes provide a comprehensive guide to assessing laminin deposition in tissues following treatment with **SBI-183**, a known inhibitor of Quiescin Sulfhydryl Oxidase 1 (QSOX1). QSOX1 is a critical enzyme in the formation of disulfide bonds within extracellular matrix (ECM) proteins.^{[1][2][3]} Its inhibition by **SBI-183** has been shown to disrupt the proper incorporation of laminin into the ECM, a key process in tissue architecture, cell adhesion, and tumor progression.^{[4][5]} Notably, treatment with **SBI-183** has been reported to reduce the deposition of laminin- α 4 in mouse xenograft models of renal cell carcinoma. This document outlines the underlying signaling pathway, a detailed protocol for the immunohistochemical analysis of laminin, and a framework for the quantitative presentation of findings.

Signaling Pathway: SBI-183 Action on Laminin Deposition

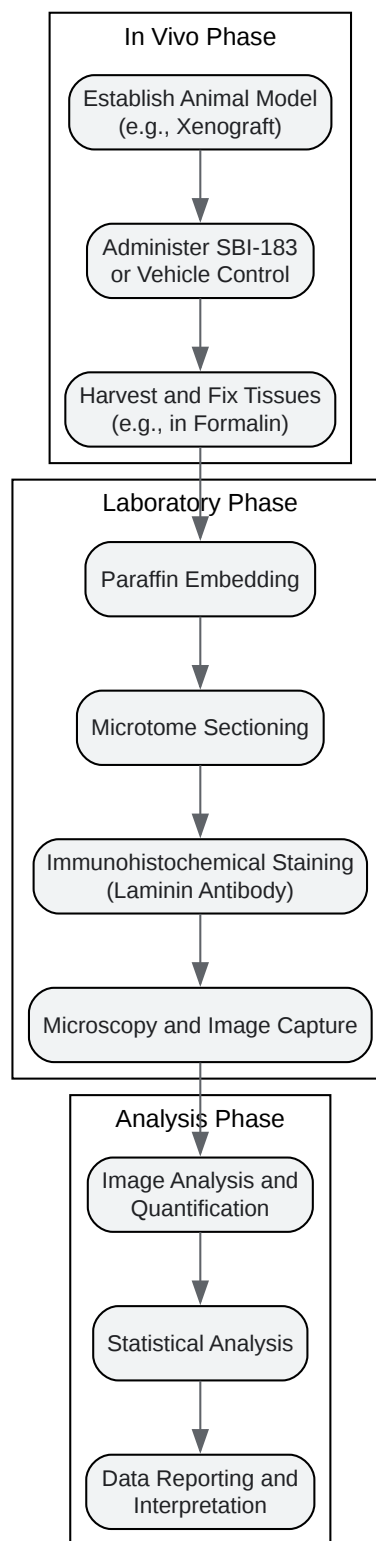
SBI-183 exerts its effect on laminin deposition by inhibiting the enzymatic activity of QSOX1. QSOX1 is secreted into the extracellular space where it catalyzes the formation of disulfide bonds in newly secreted proteins, including laminin. These disulfide bonds are essential for the correct folding and subsequent incorporation of laminin into the basement membrane, a

specialized form of the extracellular matrix. By inhibiting QSOX1, **SBI-183** prevents the proper maturation of laminin, leading to its reduced and aberrant deposition in the ECM.

SBI-183 Signaling Pathway for Laminin Deposition



Immunohistochemistry Workflow



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